

Application Notes and Protocols for Reactions Involving 4-Methoxy-3-(pentyloxy)benzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-(pentyloxy)benzaldehyde

CAS No.: 118791-48-3

Cat. No.: B2634841

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and key reactions of **4-Methoxy-3-(pentyloxy)benzaldehyde**, a versatile aromatic aldehyde with applications in organic synthesis and as a building block for more complex molecules. The protocols detailed herein are designed to be robust and adaptable, providing a solid foundation for researchers in drug discovery and chemical development.

Introduction: The Versatility of a Substituted Benzaldehyde

4-Methoxy-3-(pentyloxy)benzaldehyde belongs to the class of aromatic aldehydes, which are pivotal intermediates in the synthesis of a wide array of organic compounds, including pharmaceuticals, fragrances, and polymers. The presence of the methoxy and pentyloxy groups on the benzene ring modifies its electronic properties and reactivity, making it a valuable synthon for introducing substituted aromatic moieties into larger molecular frameworks. The aldehyde functional group serves as a reactive handle for various

transformations, including carbon-carbon bond formation and the introduction of nitrogen-containing functional groups.

This guide will detail the synthesis of **4-Methoxy-3-(pentyloxy)benzaldehyde** from commercially available precursors via the Williamson ether synthesis. Subsequently, it will provide protocols for two fundamental reactions utilizing this aldehyde: the Wittig reaction for the formation of an alkene and reductive amination for the synthesis of a secondary amine. These protocols are presented with an emphasis on the rationale behind procedural steps, ensuring both technical accuracy and practical utility.

Safety and Handling

Prior to commencing any experimental work, it is imperative to consult the Safety Data Sheet (SDS) for all reagents and solvents.

General Precautions:

- All manipulations should be performed in a well-ventilated fume hood.
- Personal Protective Equipment (PPE), including safety goggles, a lab coat, and appropriate gloves, must be worn at all times.
- Avoid inhalation, ingestion, and skin contact with all chemicals.
- Aldehydes, in general, can be irritants and may be harmful if swallowed or inhaled.^[1]
- Many of the solvents and reagents used, such as N,N-Dimethylformamide (DMF), are hazardous and require careful handling.

Specific Hazards for Key Reagents:

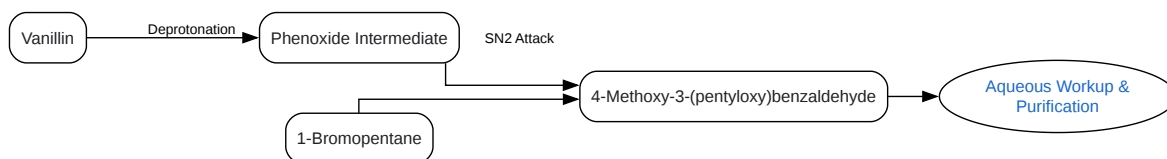
Reagent	Key Hazards
Vanillin	May cause skin and eye irritation.
1-Bromopentane	Flammable liquid and vapor. Harmful if swallowed. Causes skin and eye irritation.
Potassium Carbonate	Causes serious eye irritation.
N,N-Dimethylformamide (DMF)	Flammable liquid and vapor. May be harmful if inhaled or in contact with skin. Suspected of damaging the unborn child.
Benzyltriphenylphosphonium chloride	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
Sodium Hydride (NaH)	In contact with water releases flammable gases which may ignite spontaneously. Causes severe skin burns and eye damage.
Benzylamine	Harmful if swallowed or in contact with skin. Causes severe skin burns and eye damage.
Sodium Borohydride (NaBH ₄)	In contact with water releases flammable gases. Toxic if swallowed. Causes severe skin burns and eye damage.

Synthesis of 4-Methoxy-3-(pentyloxy)benzaldehyde via Williamson Ether Synthesis

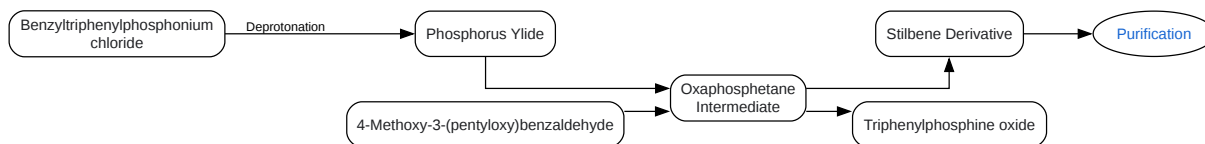
The Williamson ether synthesis is a reliable and widely employed method for the preparation of ethers.[2] This reaction proceeds via an S_N2 mechanism, where an alkoxide nucleophile displaces a halide from an alkyl halide.[2] In this protocol, the hydroxyl group of vanillin is deprotonated by a base to form a phenoxide, which then reacts with 1-bromopentane.

Synthetic Workflow

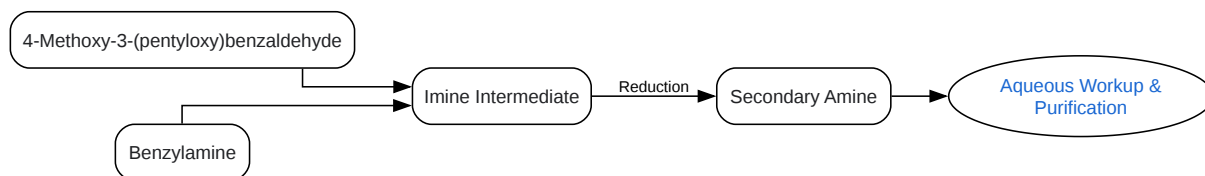
K₂CO₃, DMF



NaH, THF



NaBH₄, MeOH



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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. 4-Methoxy-3-(methoxymethyl)benzaldehyde - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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